

Adrenaline Impurity F: Structural Elucidation, Formation Mechanism, and Analytical Profiling

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Compound of Interest

Compound Name: Adrenaline Impurity F

CAS No.: 78995-75-2

Cat. No.: B602104

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Executive Summary

In the high-stakes domain of parenteral drug development, the stability of catecholamines is a critical quality attribute. Adrenaline (Epinephrine), ubiquitous in emergency medicine, is highly susceptible to oxidation. To mitigate this, formulations often include antioxidants like sodium metabisulfite. However, this protective measure introduces a paradox: the formation of **Adrenaline Impurity F**, a sulfonate adduct.

This guide provides a definitive technical analysis of Impurity F, distinguishing it from oxidative degradants (like Adrenalone) and detailing its specific formation pathway, chemical structure, and detection methodologies compliant with European Pharmacopoeia (Ph. Eur.) standards.

Part 1: Structural Elucidation

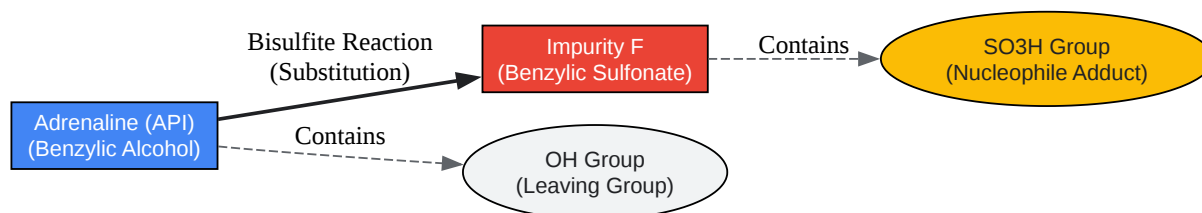
Chemical Identity

Unlike Impurity C (Adrenalone), which results from oxidation, Impurity F is a reaction product of Adrenaline with sulfite-based antioxidants. It represents a nucleophilic substitution at the benzylic carbon.

Attribute	Specification
Common Name	Adrenaline Impurity F (Ph.[1][2][3][4] Eur.)
Chemical Name	(1R)-1-(3,4-dihydroxyphenyl)-2-(methylamino)ethanesulfonic acid
Synonyms	Epinephrine Sulfonate; Adrenaline -sulfonate
CAS Number	78995-75-2 (or 26405-77-6 for general sulfonate)
Molecular Formula	
Molecular Weight	247.27 g/mol
Key Functional Change	Replacement of the benzylic hydroxyl (-OH) with a sulfonic acid group (-SOH).

Structural Visualization

The following diagram illustrates the structural shift from the parent API to Impurity F. Note the preservation of the catechol ring and the amine tail, with the modification occurring strictly at the chiral center.



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Figure 1: Structural transformation of Adrenaline to Impurity F via benzylic substitution.

Part 2: Mechanistic Formation

The Antioxidant Paradox

Sodium metabisulfite (

) is standardly added to adrenaline injections to prevent the formation of Adrenochrome (oxidation). However, in acidic media ($\text{pH} < 4.0$), bisulfite species (

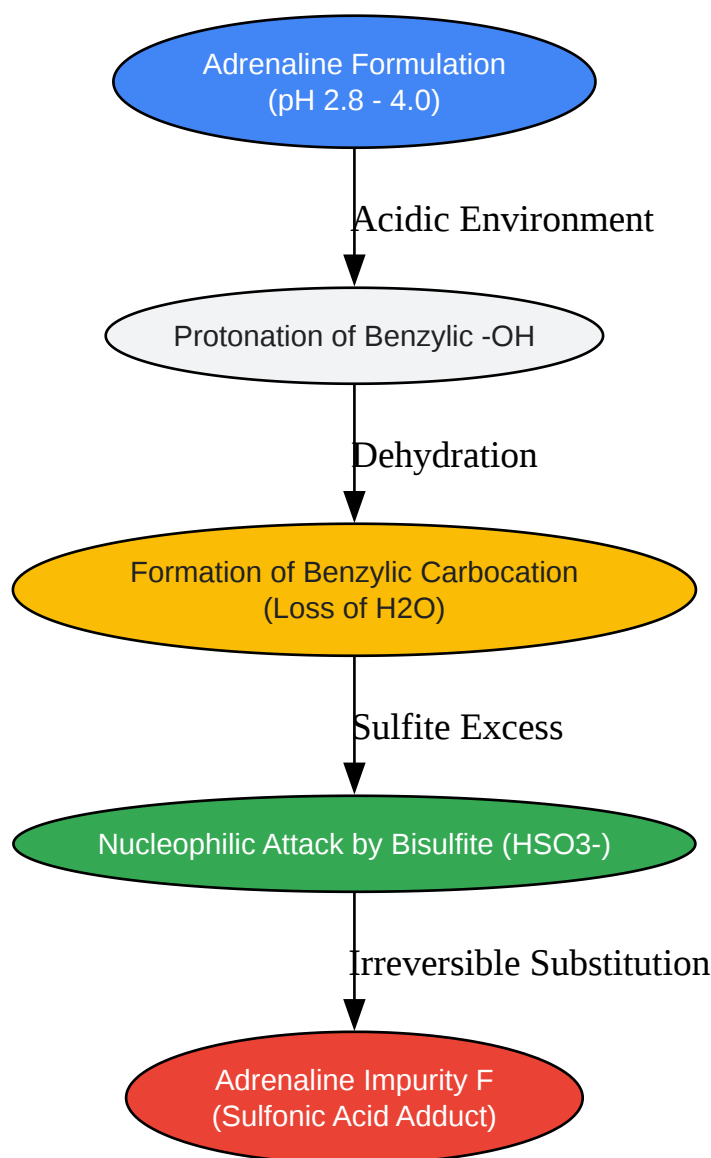
) act as strong nucleophiles.

Reaction Pathway

The formation of Impurity F follows an

-like mechanism facilitated by the acidic formulation environment required for adrenaline solubility.

- **Protonation:** The benzylic hydroxyl group of Adrenaline is protonated under acidic conditions, creating a good leaving group ().
- **Carbocation Formation:** Loss of water generates a resonance-stabilized benzylic carbocation.
- **Nucleophilic Attack:** The bisulfite ion () attacks the carbocation.
- **Stereochemistry:** While Adrenaline is the L-isomer (R-configuration), the carbocation intermediate is planar. The attack can occur from either side, potentially leading to racemization, though the Ph. Eur. specifically flags the (1R) enantiomer.



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Figure 2: The mechanistic pathway of Impurity F formation in bisulfite-containing formulations.

Part 3: Analytical Profiling & Detection

HPLC Methodology

Impurity F is highly polar due to the sulfonic acid group. In standard Reverse Phase (RP) HPLC, it elutes very early (often near the void volume) unless specific ion-pairing agents or specialized columns are used.

Standardized Protocol (Based on Ph. Eur. 2.2.29):

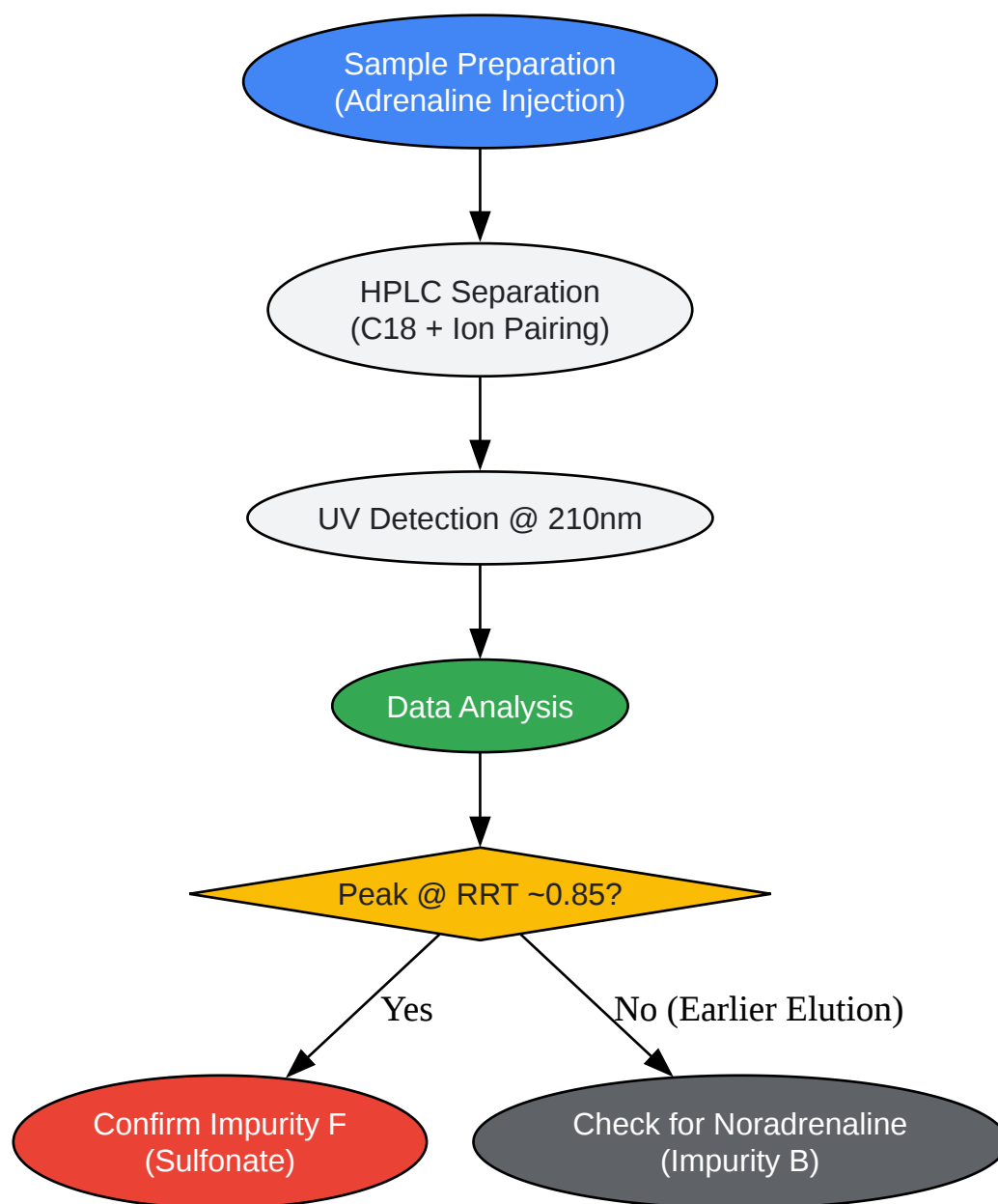
- Column: C18 (Octadecylsilyl silica gel), end-capped. Dimensions: 150 mm x 4.6 mm, 5 μ m. [\[5\]](#)[\[6\]](#)
- Mobile Phase A: Aqueous Buffer (Phosphate + Octanesulfonate ion-pairing agent).
 - Why Octanesulfonate? It interacts with the amine of the adrenaline and the sulfonate of the impurity to increase retention on the hydrophobic C18 stationary phase.
- Mobile Phase B: Acetonitrile / Mobile Phase A mixture.
- Detection: UV Spectrophotometry at 210-215 nm (Sulfonates have low UV absorbance; detection relies on the benzene ring).
- Flow Rate: 1.0 mL/min. [\[5\]](#)[\[6\]](#)
- Temperature: 25°C.

Relative Retention & System Suitability

Impurity F is distinct from oxidative impurities (B, C, D) due to its elution profile.

Impurity	Chemical Name	Relative Retention (RRT)	Origin
Adrenaline (API)	--	1.00	--
Impurity F	Adrenaline Sulfonate	~0.85 - 0.90	Bisulfite Interaction
Impurity B	Noradrenaline	~0.60	Precursor / Synthesis
Impurity C	Adrenalone	~1.50	Oxidation

Note: RRT values are approximate and dependent on the exact concentration of ion-pairing reagent.



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Figure 3: Decision tree for identifying Impurity F using ion-pair HPLC.

Part 4: Toxicological Context & Control Strategy

Toxicity Profile

While **Adrenaline Impurity F** is generally considered less potent than the parent API regarding adrenergic receptor agonism, its presence indicates a compromise in the formulation's integrity.

- **Safety Concern:** High levels of Impurity F correlate with a loss of API potency (sub-potent dose).
- **Regulatory Limits:** The European Pharmacopoeia sets strict limits (typically NMT 0.5% or similar, depending on the specific monograph version).

Mitigation Strategies

To control Impurity F without risking oxidation (Adrenochrome formation):

- **Optimized Antioxidant Ratio:** Reduce sodium metabisulfite to the minimum effective concentration.
- **pH Control:** Maintaining pH slightly higher (closer to 4.0 than 2.8) reduces the rate of protonation of the hydroxyl group, slowing the substitution reaction, though this must be balanced against oxidation risk.
- **Inert Atmosphere:** Sparging with Nitrogen () during manufacturing reduces the reliance on chemical antioxidants.

References

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